

Personal protective equipment for handling Methyl 2-amino-3-chlorobenzoate

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Compound of Interest

Compound Name: Methyl 2-amino-3-chlorobenzoate

Cat. No.: B1311992

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Essential Safety and Handling Guide for Methyl 2-amino-3-chlorobenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Methyl 2-amino-3-chlorobenzoate** (CAS: 77820-58-7). Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Hazard Summary

Methyl 2-amino-3-chlorobenzoate is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methyl 2-amino-3-chlorobenzoate**.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be required for splash hazards.	To prevent eye contact which can cause serious irritation.[1]
Skin Protection	Gloves: Chemical-resistant, impervious gloves. Nitrile rubber (minimum 8 mil thickness) is recommended for splash protection. For prolonged or immersive contact, consult the glove manufacturer's specific chemical resistance data. Double gloving is a good practice. Protective Clothing: A lab coat or chemical-resistant apron. For larger quantities, fire/flammable resistant and impervious clothing should be worn.	To avoid skin contact which causes irritation.[1][3] Contaminated clothing should be removed and washed before reuse.[1][2]
Respiratory Protection	Use in a well-ventilated area. If dust, aerosols, or vapors are generated and ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.	To prevent respiratory tract irritation.[1][2]

Occupational Exposure Limits

No specific occupational exposure limits (OELs) from OSHA, NIOSH, or ACGIH have been established for **Methyl 2-amino-3-chlorobenzoate**.^[1] One source indicates a Toxics Screening Level (ITSL) of 7 µg/m³ based on an annual averaging time.^{[4][5]}

Operational and Disposal Plans

Handling and Storage

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.^{[6][7]} Eyewash stations and safety showers must be readily accessible.^[7]
- Safe Handling Practices: Avoid contact with skin and eyes.^{[1][3]} Avoid the formation of dust and aerosols.^[1] Wash hands thoroughly after handling.^{[1][2]} Do not eat, drink, or smoke in the handling area.^{[2][3]}
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2]}

Spill Management

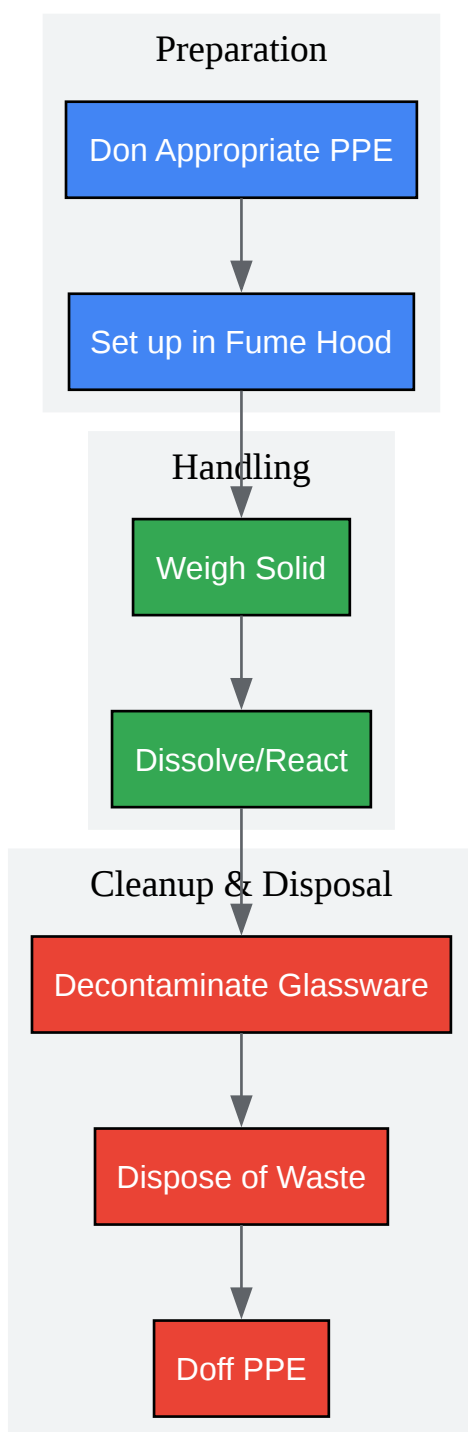
- Minor Spills: Evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a labeled, sealed container for disposal.^[8]
- Major Spills: Evacuate the area and prevent entry. Contact your institution's environmental health and safety department.

Disposal Plan

- Dispose of waste in accordance with all applicable federal, state, and local regulations.^[2] The material should be disposed of as hazardous waste. Do not allow it to enter drains or waterways.^[2] Dispose of contents and container to an approved waste disposal plant.^{[1][2]}

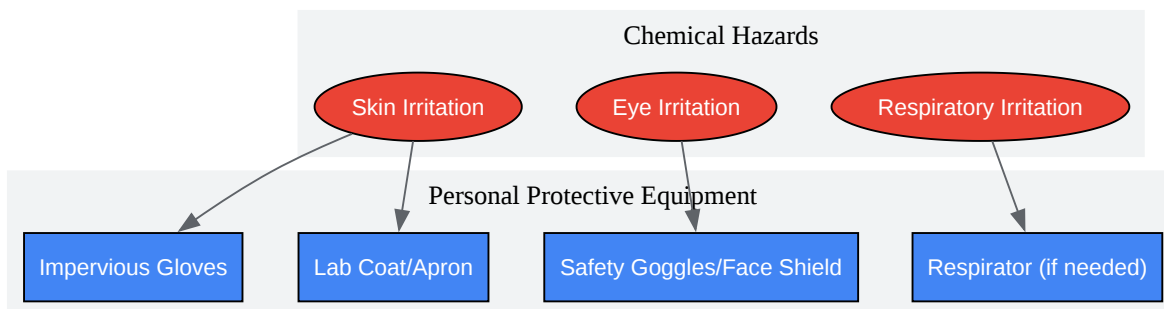
Experimental Workflow and Hazard Mitigation

The following diagrams illustrate the safe handling workflow and the relationship between chemical hazards and the required personal protective equipment.



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Caption: Safe handling workflow for **Methyl 2-amino-3-chlorobenzoate**.



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Caption: Hazard-PPE relationship for **Methyl 2-amino-3-chlorobenzoate**.

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